

Technical Guide: Cyclin-A1 (385-395) Peptide [SLIAAAAFCLA]

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Compound of Interest

Compound Name: Cyclin-A1 (385-395)

Cat. No.: B1575099

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Executive Summary

This technical guide profiles the **Cyclin-A1 (385-395)** peptide, a validated immunogenic epitope derived from the cancer-testis antigen Cyclin-A1 (CCNA1). Identified as SLIAAAAFCLA, this 11-mer peptide is a critical reagent in the development of T-cell-based immunotherapies for Acute Myeloid Leukemia (AML). Despite its non-canonical length for MHC Class I binding, it has been empirically proven to stabilize HLA-A*02:01 molecules and elicit cytotoxic T-lymphocyte (CTL) responses specifically targeting leukemic stem cells (LSCs) while sparing normal hematopoietic progenitors.

This document serves as a definitive reference for researchers utilizing this peptide for in vitro T-cell expansion, dendritic cell (DC) pulsing, and vaccine development.

Part 1: Molecular Characterization Sequence & Physicochemical Properties

The **Cyclin-A1 (385-395)** peptide is highly hydrophobic, necessitating specific handling protocols to ensure solubility and prevent aggregation or oxidation.

Property	Data
Sequence	S-L-I-A-A-A-F-C-L-A (Ser-Leu-Ile-Ala-Ala-Ala-Ala-Phe-Cys-Leu-Ala)
Source Protein	Cyclin-A1 (CCNA1); Uniprot P78396
Residue Position	385–395
Length	11 Amino Acids
Molecular Weight	~1107.3 Da
Hydrophobicity	High. Contains a poly-alanine stretch and multiple hydrophobic residues (L, I, F).
Isoelectric Point (pI)	~5.5 (Predicted)
HLA Restriction	HLA-A*02:01

Solubility & Handling (Critical)

Due to the poly-alanine core and hydrophobic C-terminus, this peptide is insoluble in water. Improper reconstitution will lead to peptide precipitation and failed T-cell stimulation.

- Solvent: Reconstitute in 100% DMSO (Dimethyl Sulfoxide) to a stock concentration of 10–20 mg/mL.
- Oxidation Risk: The Cysteine (C) at position 10 is prone to disulfide bond formation (dimerization).
 - Recommendation: Use immediately after thawing or store in single-use aliquots at -80°C. Avoid repeated freeze-thaw cycles.
 - Optional: For long-term storage, adding a reducing agent like DTT is possible, but ensure compatibility with downstream T-cell assays (excess DTT is toxic to cells).

Part 2: Immunological Mechanism[1][2]

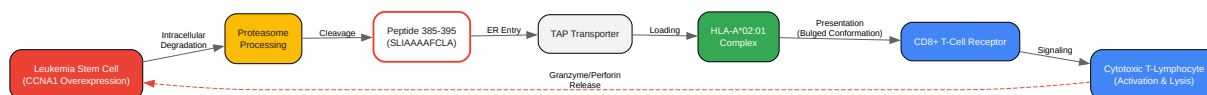
The "11-mer" Anomaly

Typically, HLA-A*02:01 preferentially binds 9-mer peptides. However, SLIAAAAFCLA is an 11-mer that binds with high affinity. Structural studies suggest that 11-mers accommodate the MHC groove by "bulging" in the center while anchoring the N- and C-termini.

- Immunogenicity: Validated by Ochsenreither et al. (Blood, 2012), this peptide generates high-avidity CTLs capable of lysing CCNA1+ AML cell lines (e.g., THP-1) and primary AML blasts.
- Target Specificity: CCNA1 is expressed in the testis (immune privileged) and AML stem cells, but not in normal hematopoietic stem cells (HSCs). This provides a high therapeutic window with minimal off-target toxicity.

Mechanism of Action Diagram

The following diagram illustrates the pathway from CCNA1 overexpression in Leukemia Stem Cells to T-cell mediated lysis.



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Figure 1: Mechanism of Cyclin-A1 antigen processing and HLA-A02:01 restricted T-cell recognition.*

Part 3: Experimental Protocols

Peptide Reconstitution Protocol

Objective: Prepare a stable stock solution for downstream assays.

- Calculate: Determine the volume of DMSO needed for a 10 mg/mL stock.
 - Example: For 1 mg peptide, use 100 μ L DMSO.

- Dissolve: Add sterile, cell-culture grade DMSO ($\geq 99.9\%$) to the lyophilized peptide vial.
- Vortex: Vortex vigorously for 30–60 seconds. Ensure no visible particulates remain.
- Aliquot: Dispense into small aliquots (e.g., 10–20 μL) to avoid freeze-thaw cycles.
- Store: Freeze immediately at -80°C .

In Vitro T-Cell Stimulation (DC Pulsing)

Objective: Expand CCNA1-specific T-cells from HLA-A*02:01+ donor PBMCs.

Reagents:

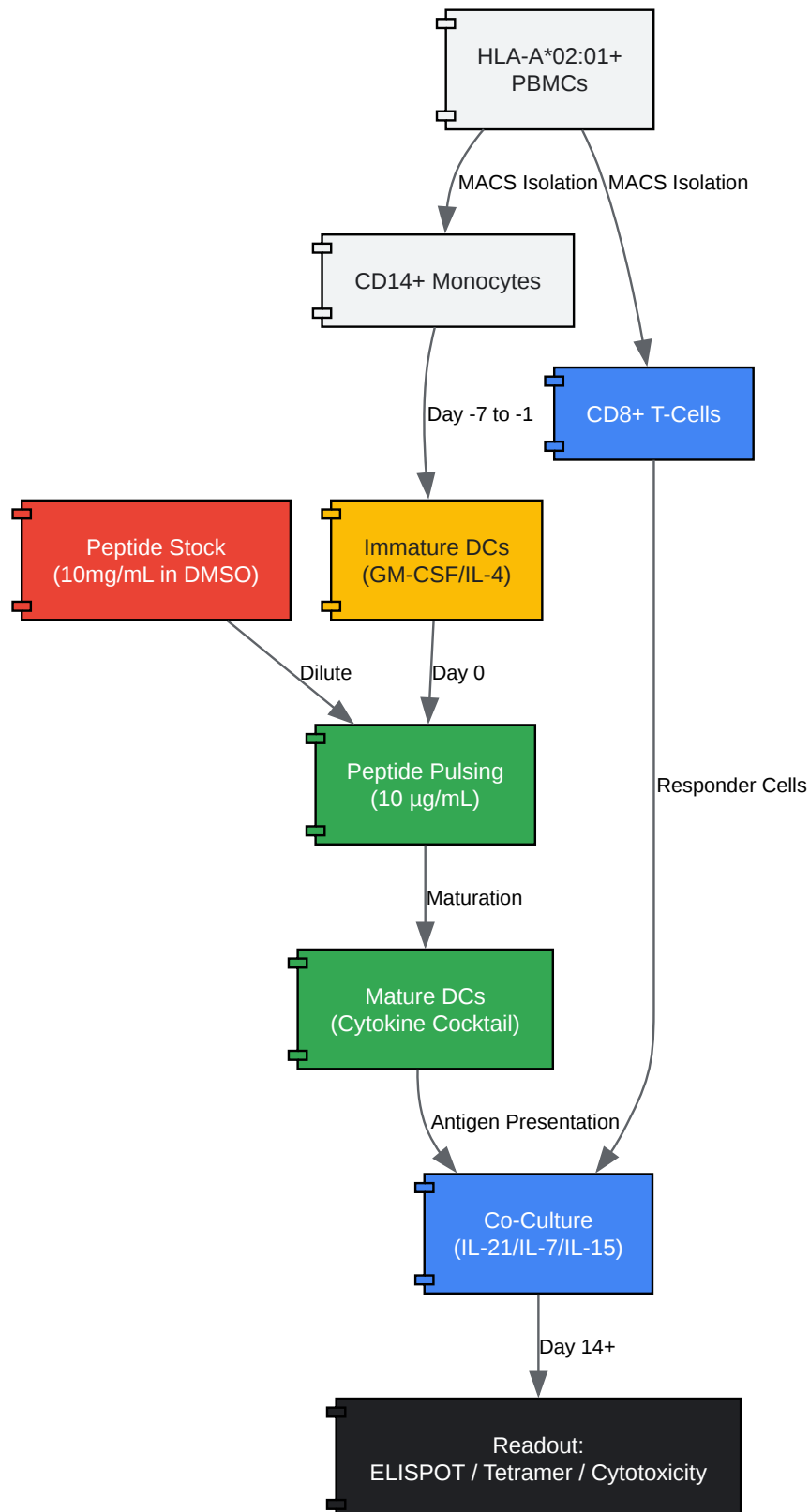
- PBMCs (HLA-A*02:01 positive)[1]
- GM-CSF, IL-4 (for DC generation)
- TNF- α , IL-1 β , IL-6, PGE2 (for DC maturation)
- IL-21, IL-2, IL-7, IL-15 (for T-cell expansion)[2]

Workflow:

- DC Generation (Day -7):
 - Isolate CD14+ monocytes from PBMCs.
 - Culture in media + GM-CSF (1000 IU/mL) + IL-4 (500 IU/mL) for 5-7 days.
- Peptide Pulsing (Day 0):
 - Harvest immature DCs.
 - Pulse: Incubate DCs with 10 $\mu\text{g}/\text{mL}$ **Cyclin-A1 (385-395)** peptide for 2–4 hours at 37°C .
 - Note: Dilute the DMSO stock at least 1:1000 in media to keep DMSO $< 0.1\%$.
 - Mature: Add Maturation Cocktail (TNF- α , IL-1 β , IL-6, PGE2) for 24 hours.

- Co-Culture (Day 1):
 - Isolate autologous CD8+ T-cells.
 - Mix T-cells with pulsed DCs at a 10:1 ratio (T-cell:DC).
 - Add IL-21 (30 ng/mL) to prime naïve T-cells.[\[2\]](#)
- Expansion (Day 3+):
 - Supplement media with IL-2 (10 IU/mL), IL-7 (5 ng/mL), and IL-15 (5 ng/mL).
 - Restimulate weekly with peptide-pulsed monocytes or DCs.

Experimental Workflow Diagram



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Figure 2: Workflow for generating Cyclin-A1 specific T-cells using peptide-pulsed Dendritic Cells.

References

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